

Application Notes and Protocols for Dimethyl Adipate-d4-1 in Metabolomics Research

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Compound of Interest

Compound Name: *Dimethyl adipate-d4-1*

Cat. No.: *B15554209*

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Disclaimer: As of the current date, specific literature detailing the use of **Dimethyl Adipate-d4-1** in metabolomics research is not widely available. The following application notes and protocols are based on established principles of stable isotope labeling in metabolomics and the known metabolism of similar adipate compounds. These guidelines are intended to serve as a foundational resource for researchers exploring the potential applications of **Dimethyl Adipate-d4-1**.

Introduction

Stable isotope-labeled compounds are indispensable tools in metabolomics, enabling accurate quantification of metabolites and elucidation of metabolic pathways.^[1] **Dimethyl adipate-d4-1**, a deuterated analog of dimethyl adipate, holds significant potential for advancing our understanding of xenobiotic metabolism and its impact on endogenous metabolic networks. This document provides detailed application notes and experimental protocols for the prospective use of **Dimethyl Adipate-d4-1** in metabolomics research, catering to researchers, scientists, and drug development professionals.

Application Notes

Application 1: Internal Standard for Accurate Quantification

The primary application of **Dimethyl Adipate-d4-1** is as an internal standard for the quantification of unlabeled dimethyl adipate in biological matrices. Due to its similar physicochemical properties to the unlabeled analyte, it can correct for variations in sample preparation, extraction efficiency, and instrument response.[\[2\]](#)[\[3\]](#) Stable isotope-labeled standards are considered the gold standard for quantitative mass spectrometry-based assays.[\[4\]](#)[\[5\]](#)

Key Advantages:

- Co-elution with the unlabeled analyte in liquid chromatography (LC).
- Similar ionization efficiency in the mass spectrometer (MS).
- Correction for matrix effects, leading to higher accuracy and precision.[\[5\]](#)

Table 1: Mass Spectrometric Properties of Dimethyl Adipate and **Dimethyl Adipate-d4-1**

Compound	Chemical Formula	Exact Mass	[M+H] ⁺ (m/z)	[M+Na] ⁺ (m/z)
Dimethyl Adipate	C ₈ H ₁₄ O ₄	174.0892	175.0965	197.0784
Dimethyl Adipate-d4-1	C ₈ H ₁₀ D ₄ O ₄	178.1143	179.1216	201.1035

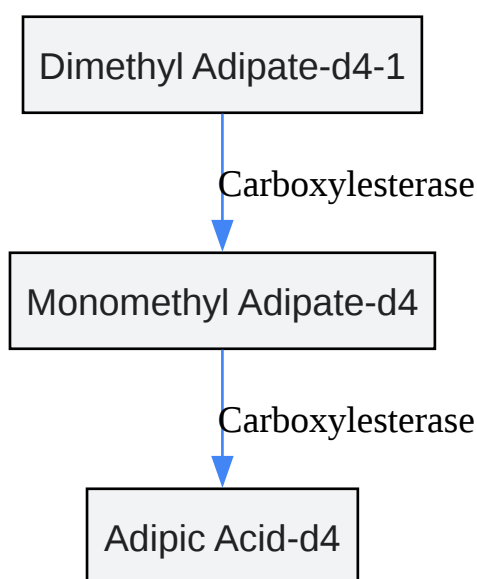
Note: The exact m/z values may vary slightly depending on the adduct formed during ionization.

Application 2: Metabolic Tracer for Pathway Elucidation

Dimethyl Adipate-d4-1 can be used as a metabolic tracer to investigate the biotransformation of dimethyl adipate. In vivo and in vitro studies have shown that dimethyl adipate is primarily metabolized through hydrolysis by carboxylesterases.[\[6\]](#)[\[7\]](#) The initial hydrolysis product is

monomethyl adipate, which can be further hydrolyzed to adipic acid.[7] By tracing the d4-label, researchers can unambiguously identify and quantify these downstream metabolites.

Hypothesized Metabolic Pathway: **Dimethyl Adipate-d4-1** is expected to be hydrolyzed first to Monomethyl Adipate-d4 and subsequently to Adipic Acid-d4.



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Caption: Hypothesized metabolic pathway of **Dimethyl Adipate-d4-1**.

Table 2: Expected Metabolites of **Dimethyl Adipate-d4-1**

Metabolite	Chemical Formula	Exact Mass	[M-H] ⁻ (m/z)
Monomethyl Adipate-d4	C ₇ H ₈ D ₄ O ₄	164.0837	163.0764
Adipic Acid-d4	C ₆ H ₆ D ₄ O ₄	150.0681	149.0608

Note: Negative ion mode ([M-H]⁻) is often suitable for detecting acidic metabolites.

Experimental Protocols

Protocol 1: In Vitro Metabolism using Liver Microsomes

This protocol is designed to investigate the phase I metabolism of **Dimethyl Adipate-d4-1**.

Materials:

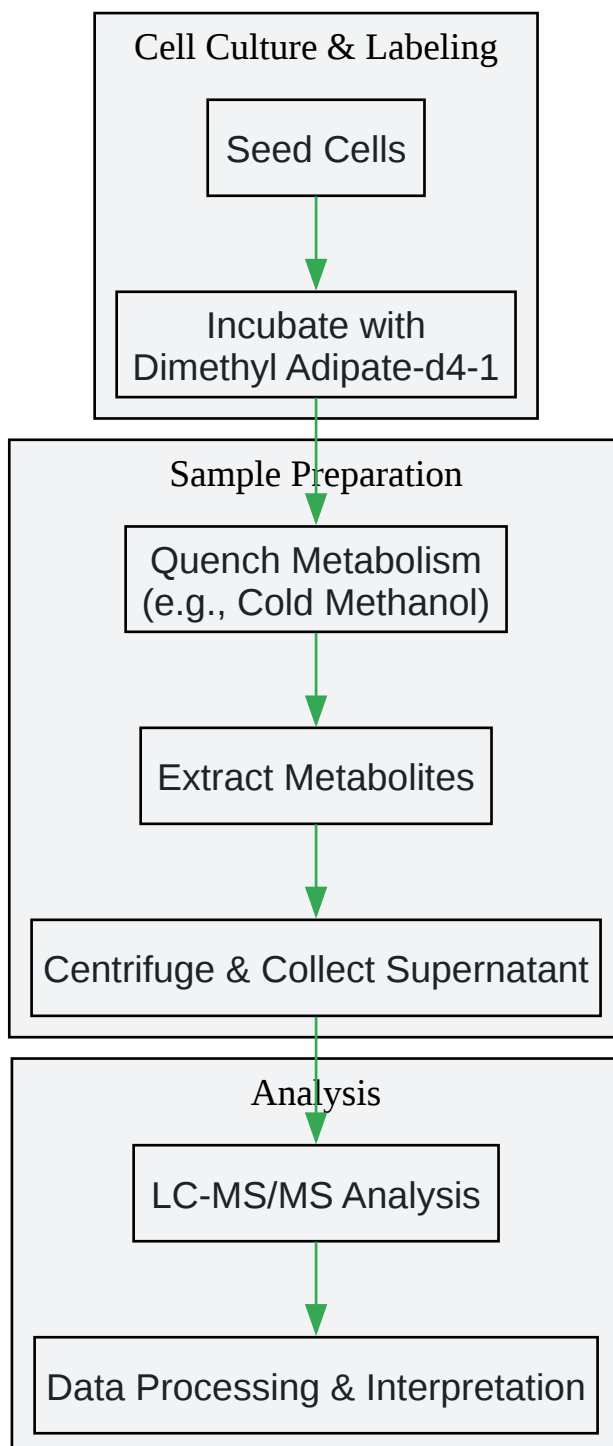
- **Dimethyl Adipate-d4-1**
- Pooled human liver microsomes (HLMs)
- NADPH regenerating system
- Phosphate buffer (0.1 M, pH 7.4)
- Ice-cold acetonitrile
- Incubator/shaking water bath (37°C)
- Centrifuge

Procedure:

- Prepare a stock solution of **Dimethyl Adipate-d4-1** in a suitable solvent (e.g., DMSO), ensuring the final solvent concentration in the incubation is <1%.
- In a microcentrifuge tube, pre-warm a mixture of HLMs (e.g., 0.5 mg/mL final concentration) and phosphate buffer at 37°C for 5 minutes.
- Initiate the reaction by adding the NADPH regenerating system and the **Dimethyl Adipate-d4-1** substrate (e.g., 1 µM final concentration).
- Incubate the reaction mixture at 37°C with gentle agitation for various time points (e.g., 0, 15, 30, 60 minutes).
- Terminate the reaction at each time point by adding 2 volumes of ice-cold acetonitrile.
- Vortex the samples and centrifuge at >10,000 x g for 10 minutes at 4°C to precipitate proteins.
- Transfer the supernatant to a new tube for LC-MS/MS analysis.

Protocol 2: Stable Isotope Tracing in Cultured Cells

This protocol outlines the general procedure for labeling cells with **Dimethyl Adipate-d4-1** to trace its metabolic fate.



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Caption: General workflow for a stable isotope tracing experiment.

Materials:

- Adherent or suspension cells
- Appropriate cell culture medium
- **Dimethyl Adipate-d4-1**
- Ice-cold phosphate-buffered saline (PBS)
- Ice-cold 80% methanol (LC-MS grade)
- Cell scraper (for adherent cells)

Procedure:

- Cell Seeding: Seed cells in appropriate culture plates or flasks and grow to the desired confluency.
- Labeling: Replace the culture medium with fresh medium containing a predetermined concentration of **Dimethyl Adipate-d4-1**. The optimal concentration and labeling time should be determined empirically.[8]
- Metabolism Quenching:
 - For adherent cells, rapidly aspirate the medium, wash once with ice-cold PBS, and immediately add ice-cold 80% methanol to the plate.
 - For suspension cells, pellet the cells by centrifugation, quickly wash with ice-cold PBS, and resuspend the pellet in ice-cold 80% methanol.
- Metabolite Extraction:

- For adherent cells, scrape the cells in the cold methanol and transfer the lysate to a microcentrifuge tube.
- Vortex all samples vigorously for 30 seconds.
- Sample Processing: Centrifuge the lysate at high speed (e.g., 16,000 x g) for 10 minutes at 4°C.^[8]
- Collection: Carefully transfer the supernatant containing the metabolites to a new tube for LC-MS/MS analysis. The sample can be dried down and reconstituted in a suitable solvent if necessary.

Protocol 3: LC-MS/MS Analysis

This protocol provides a general framework for the analysis of **Dimethyl Adipate-d4-1** and its metabolites.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system.
- Tandem mass spectrometer (e.g., triple quadrupole or high-resolution mass spectrometer).^[1]

Chromatography (Example using Reversed-Phase):

- Column: C18 column (e.g., 2.1 mm x 100 mm, 1.8 µm particle size).
- Mobile Phase A: Water with 0.1% formic acid.
- Mobile Phase B: Acetonitrile with 0.1% formic acid.
- Gradient: A linear gradient from 5% B to 95% B over 10 minutes.
- Flow Rate: 0.3 mL/min.
- Column Temperature: 40°C.

Mass Spectrometry (Example using a Triple Quadrupole):

- Ionization Mode: Electrospray Ionization (ESI), positive and negative modes should be tested.
- Analysis Mode: Multiple Reaction Monitoring (MRM) for targeted quantification.
- MRM Transitions: Specific precursor-to-product ion transitions should be optimized for each analyte (labeled and unlabeled) by direct infusion.

Table 3: Hypothetical MRM Transitions for Quantification

Compound	Ionization Mode	Precursor Ion (m/z)	Product Ion (m/z)
Dimethyl Adipate	ESI+	175.1	Optimize
Dimethyl Adipate-d4-1	ESI+	179.1	Optimize
Monomethyl Adipate	ESI-	159.1	Optimize
Monomethyl Adipate-d4	ESI-	163.1	Optimize
Adipic Acid	ESI-	145.1	Optimize
Adipic Acid-d4	ESI-	149.1	Optimize

Note: Product ions must be determined empirically by optimizing fragmentation parameters on the mass spectrometer.

Conclusion

Dimethyl Adipate-d4-1 is a promising tool for metabolomics research, offering the potential for precise quantification of its unlabeled counterpart and for detailed investigation of its metabolic pathways. The protocols and notes provided herein offer a comprehensive starting point for researchers to design and execute robust metabolomics experiments. Empirical optimization of experimental conditions will be crucial for achieving high-quality, reproducible data in specific biological systems.

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